

A Comparative Guide to CYP2C19 Probe Substrates: 4-Hydroxymephenytoin in Focus

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Compound of Interest

Compound Name: 4-Hydroxymephenytoin

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **4-Hydroxymephenytoin**, the primary metabolite of (S)-mephenytoin, and other widely used probe substrates for cytochrome P450 2C19 (CYP2C19). Understanding the kinetic properties and experimental nuances of these substrates is critical for accurate in vitro and in vivo assessment of CYP2C19 activity, a key enzyme in the metabolism of numerous clinically significant drugs. This document summarizes key performance data, details experimental methodologies, and visualizes metabolic pathways to aid in the selection of the most appropriate probe for your research needs.

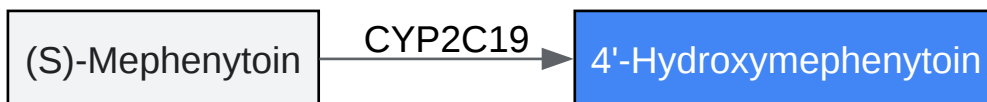
Performance Comparison of CYP2C19 Probe Substrates

The selection of a suitable probe substrate is paramount for reliable CYP2C19 phenotyping and drug-drug interaction studies. The following table summarizes the key kinetic parameters (K_m and V_{max}) for the formation of **4-hydroxymephenytoin** from (S)-mephenytoin and for the metabolism of other common CYP2C19 probe substrates. Lower K_m values indicate a higher affinity of the substrate for the enzyme, while V_{max} reflects the maximum rate of the reaction.

Probe Substrate (Metabolite)	Enzyme Source	K _m (μM)	V _{max} (nmol/min/nmol CYP2C19)	Reference
(S)-Mephenytoin (4'-Hydroxymephenytoin)	Recombinant CYP2C19	15.5 ± 1.1	8.2 ± 0.2	[1]
(R)-Omeprazole (5-Hydroxyomeprazole)	Recombinant CYP2C19	3.7 ± 0.5	35.6 ± 1.0	[1]
(S)-Omeprazole (5-Hydroxyomeprazole)	Recombinant CYP2C19	8.2 ± 0.8	8.7 ± 0.2	[1]
(S)-Fluoxetine (Norfluoxetine)	Recombinant CYP2C19	98.1 ± 11.8	5.2 ± 0.2	[1]
Proguanil (Cycloguanil)	Human Liver Microsomes	82 ± 47 (apparent K _m)	8 ± 6 (pmol/min/mg protein)	

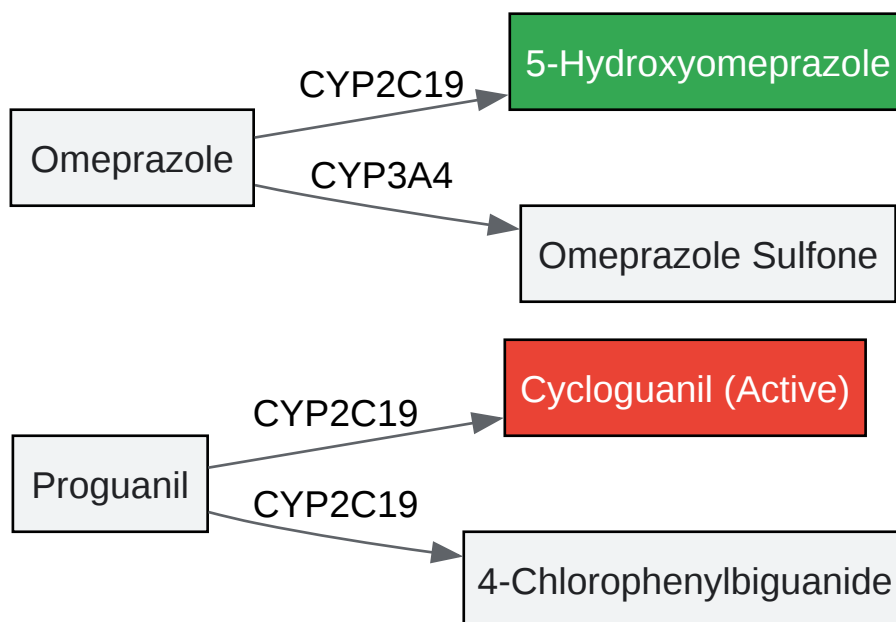
Metabolic Pathways

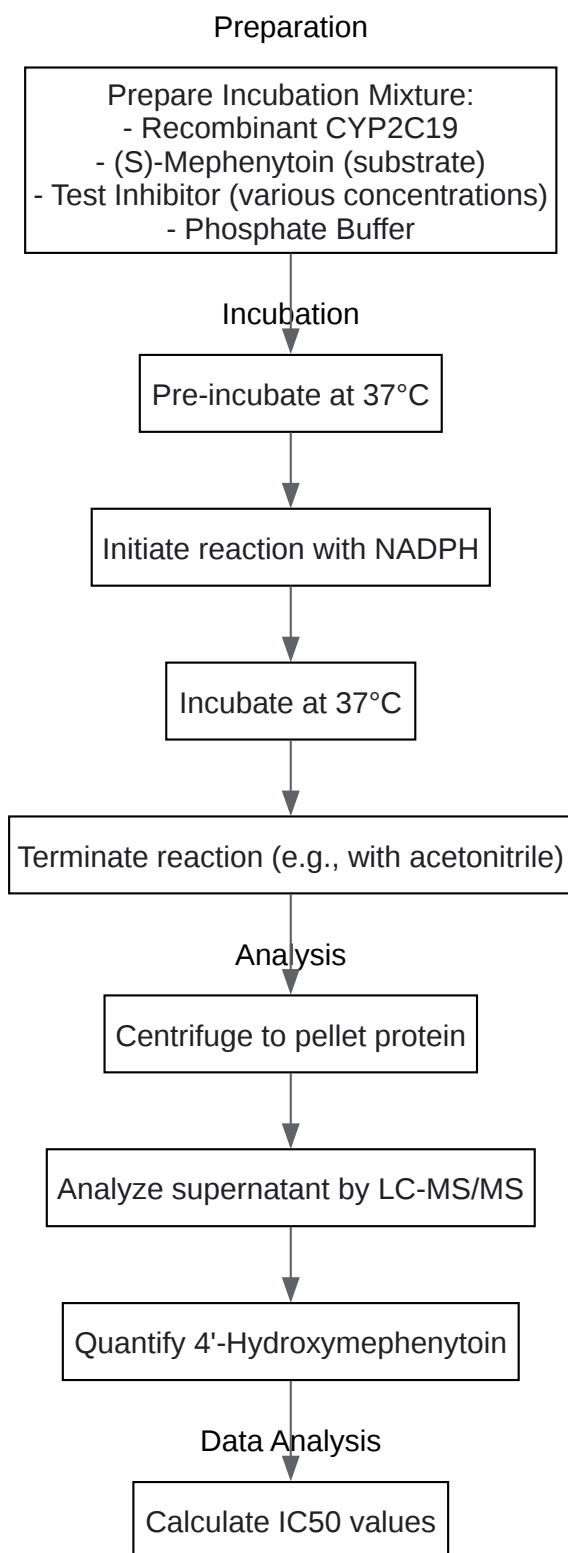
The metabolic pathways of (S)-mephenytoin and other probe substrates are crucial for understanding the specificity of the assay. The following diagrams, generated using Graphviz, illustrate these pathways.



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Metabolism of (S)-Mephenytoin to 4'-Hydroxymephenytoin by CYP2C19.





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References

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